

what is the structure of Biotin-PEG6-alcohol

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Compound of Interest		
Compound Name:	Biotin-PEG6-alcohol	
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An In-depth Technical Guide to Biotin-PEG6-alcohol

Introduction

Biotin-PEG6-alcohol is a heterobifunctional molecule widely utilized in biomedical research and drug development. It incorporates three key chemical moieties: a biotin group, a hexaethylene glycol (PEG6) spacer, and a terminal primary alcohol. This unique combination of features makes it a valuable tool for biotinylation, the process of attaching a biotin label to a molecule of interest. The biotin group provides a high-affinity handle for detection and purification via its interaction with streptavidin or avidin.[1] The PEG6 linker enhances water solubility, improves pharmacokinetic properties, and provides spatial separation between the biotin and the conjugated molecule, minimizing steric hindrance.[1][2] The terminal hydroxyl group offers a reactive site for conjugation to various functional groups.[3][4]

This molecule is particularly prominent as a PEG-based PROTAC (Proteolysis Targeting Chimera) linker, where it is used in the synthesis of molecules designed to selectively degrade target proteins within cells.

Chemical Structure and Physicochemical Properties

The fundamental structure of **Biotin-PEG6-alcohol** consists of a biotin molecule linked via a pentanamide bond to a hexaethylene glycol chain, which is terminated with a primary alcohol.

• IUPAC Name: N-(17-hydroxy-3,6,9,12,15-pentaoxaheptadecyl)-5-((3aS,4S,6aR)-2-oxohexahydro-1H-thieno[3,4-d]imidazol-4-yl)pentanamide

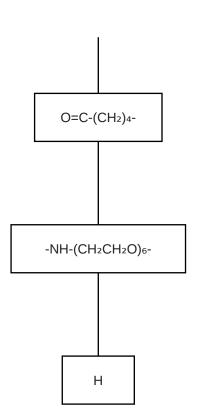


• Chemical Formula: C22H41N3O8S

• CAS Number: 906099-89-6

The chemical structure is visualized in the diagram below.





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Caption: Chemical structure of **Biotin-PEG6-alcohol**.

Quantitative Data Summary

The physicochemical properties of **Biotin-PEG6-alcohol** are summarized in the table below.



Property	Value	Citations
Molecular Weight	507.64 g/mol	_
Exact Mass	507.2614 g/mol	_
Purity	≥95% to >99% (Varies by supplier)	
Appearance	White to off-white solid	-
Solubility	Soluble in Water, DMSO, DCM, DMF	
Storage (Solid)	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C.	-
Storage (Solution)	In solvent at -80°C for up to 6 months; -20°C for up to 1 month.	_

Experimental Protocols and Applications

Biotin-PEG6-alcohol is a versatile reagent. The terminal hydroxyl group can be activated or modified to react with various functional groups, such as carboxylic acids (via esterification), isocyanates (to form urethanes), or activated acids (like NHS esters).

Generalized Protocol for Conjugation to a Carboxylic Acid

This protocol describes a general method for conjugating **Biotin-PEG6-alcohol** to a molecule containing a carboxylic acid group using carbodiimide chemistry.

- Dissolution: Dissolve the carboxylic acid-containing molecule in an appropriate anhydrous organic solvent (e.g., DMF or DCM).
- Activation: Add 1.5 equivalents of a carbodiimide activator, such as DCC (N,N'-Dicyclohexylcarbodiimide) or EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), and 1.5



equivalents of an activator adjunct, such as NHS (N-Hydroxysuccinimide), to the solution. Stir at room temperature for 1-2 hours to form the active NHS ester.

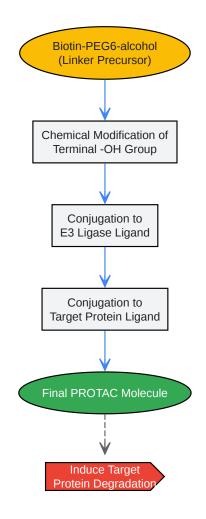
- Conjugation: Add 1.2 equivalents of Biotin-PEG6-alcohol to the reaction mixture. If EDC is used, the reaction can often be performed as a one-pot synthesis by adding the Biotin-PEG6-alcohol at the same time as the coupling reagents.
- Reaction: Allow the reaction to proceed at room temperature for 4-24 hours. Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or LC-MS).
- Purification: Upon completion, filter the reaction mixture to remove any urea by-product (if DCC is used). Purify the resulting Biotin-PEG6-conjugate using flash column chromatography or preparative HPLC.
- Verification: Confirm the identity and purity of the final product using analytical techniques such as NMR and Mass Spectrometry.

Application as a PROTAC Linker

Biotin-PEG6-alcohol serves as a foundational linker in the synthesis of PROTACs. PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.

The workflow for utilizing **Biotin-PEG6-alcohol** in PROTAC synthesis is depicted below.





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